

Troubleshooting low yield in the synthesis of 6-(2-hydroxyethoxy)-6-oxohexanoyl-CoA

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Compound of Interest

Compound Name: 6-(2-hydroxyethoxy)-6-oxohexanoyl-CoA

Cat. No.: B15547758

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Technical Support Center: Synthesis of 6-(2-hydroxyethoxy)-6-oxohexanoyl-CoA

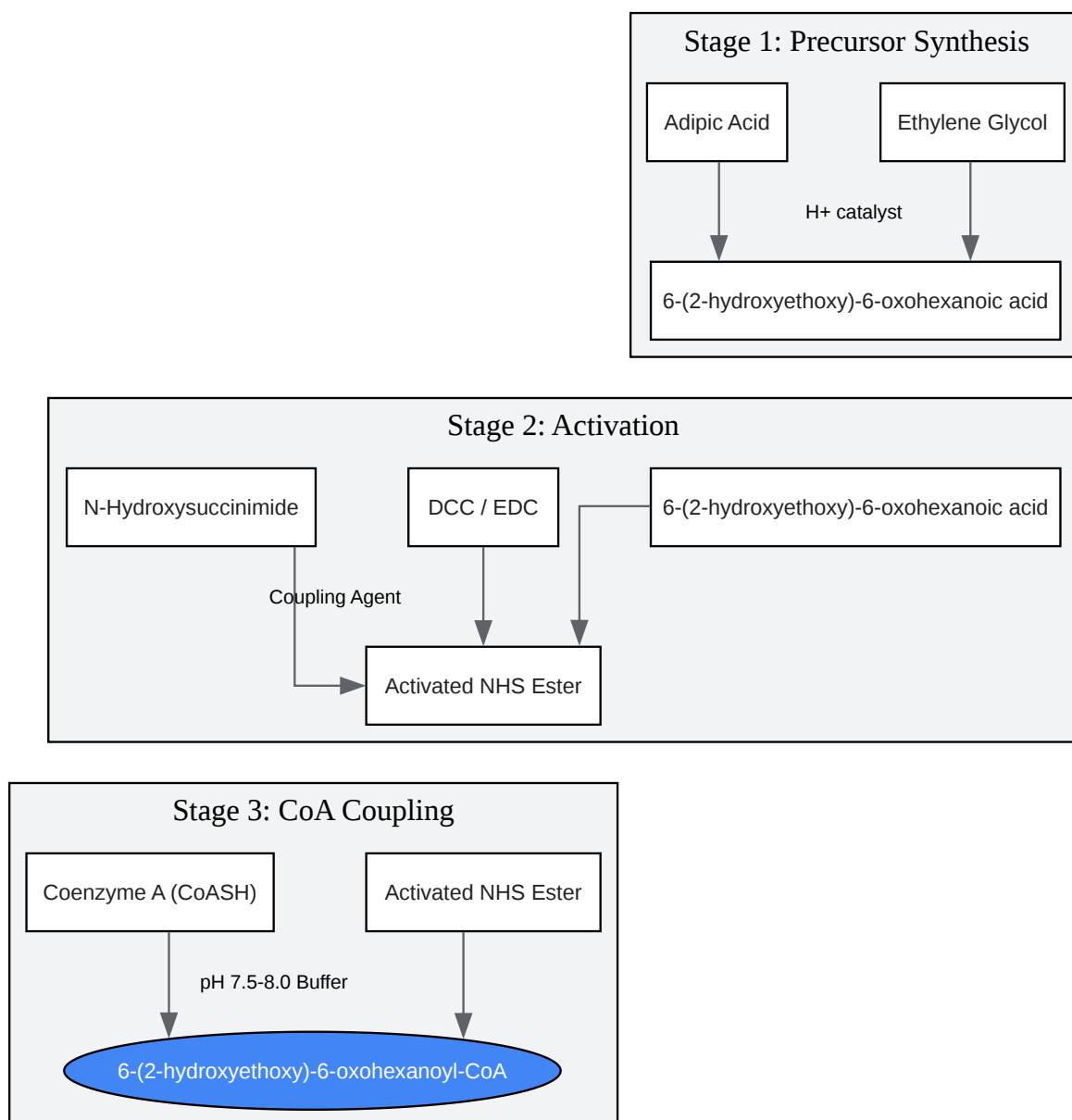
This technical support center provides troubleshooting guidance and answers to frequently asked questions regarding the synthesis of **6-(2-hydroxyethoxy)-6-oxohexanoyl-CoA**. The information is tailored for researchers, scientists, and professionals in drug development.

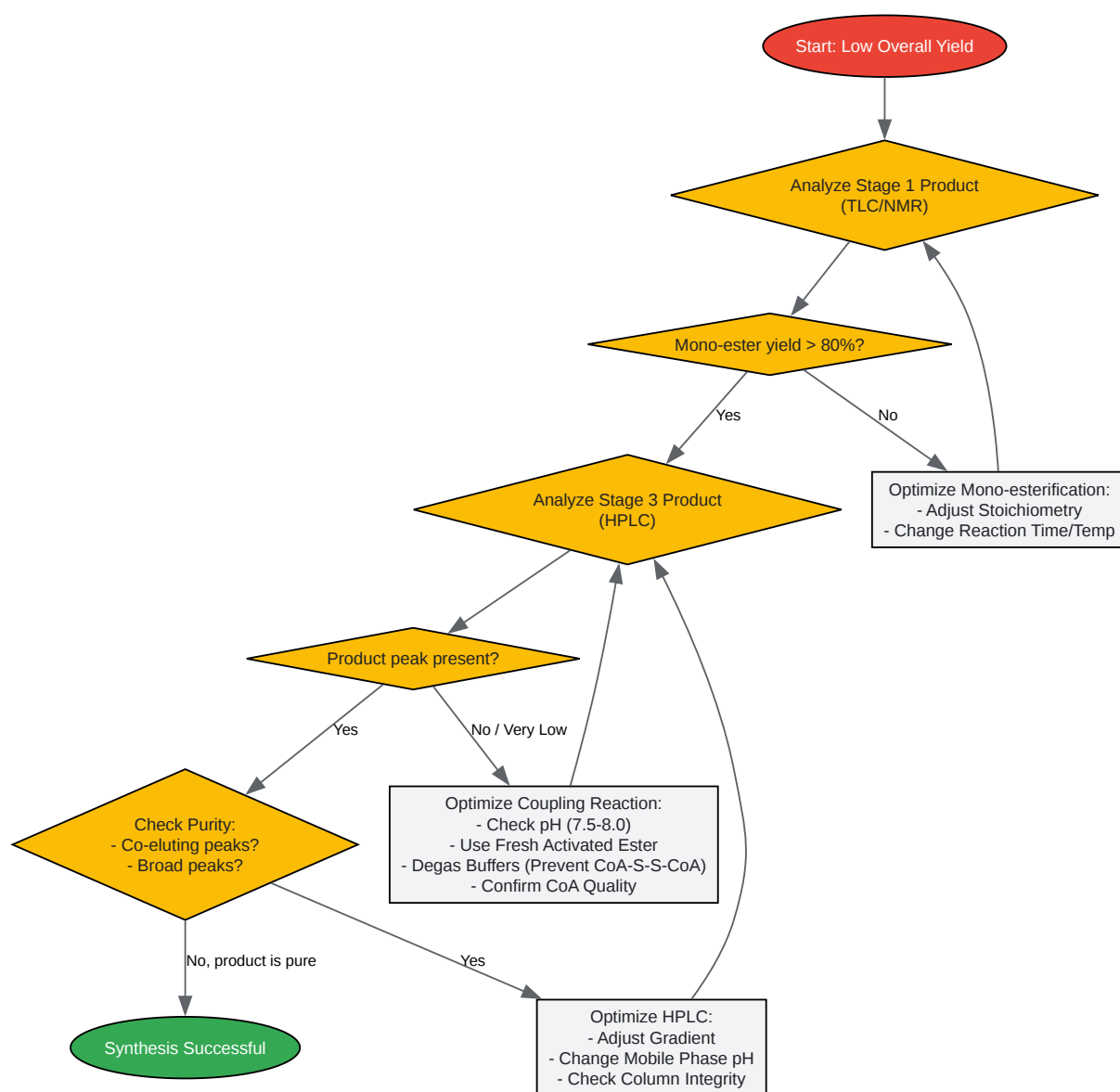
Troubleshooting Guide

This guide addresses common issues that may lead to low yields or product impurities during the synthesis. The proposed synthetic route involves three main stages:

- Stage 1: Synthesis of the precursor, 6-(2-hydroxyethoxy)-6-oxohexanoic acid, via mono-esterification of adipic acid.
- Stage 2: Activation of the carboxylic acid group, for example, by creating an N-hydroxysuccinimide (NHS) ester.
- Stage 3: Coupling of the activated acyl group with Coenzyme A (CoA) to form the final product.

Diagram of the General Synthesis Workflow





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